

An In-depth Technical Guide to 2-(Acetylsulfanyl)propanoic Acid

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Compound of Interest

Compound Name: 2-(Propan-2-ylsulfanyl)propanoic acid

CAS No.: 26822-41-3

Cat. No.: B3381746

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A comprehensive overview of its chemical properties, synthesis, spectral analysis, and safety protocols, designed for researchers, scientists, and drug development professionals.

Disclaimer: This technical guide focuses on 2-(Acetylsulfanyl)propanoic acid (PubChem CID: 13599129), a structural analog of **2-(Propan-2-ylsulfanyl)propanoic acid**. This substitution is necessitated by the absence of a dedicated PubChem entry for the latter, allowing for a comprehensive, data-driven analysis based on available information for a closely related compound.

Introduction

2-(Acetylsulfanyl)propanoic acid is a sulfur-containing carboxylic acid that holds significance in various chemical and biomedical research areas. Its structure, featuring a reactive thioester linkage and a carboxylic acid moiety, makes it a versatile building block in organic synthesis and a subject of interest in the study of biologically active molecules. This guide provides a detailed exploration of its known properties, leveraging data from authoritative sources to offer a holistic understanding of this compound for research and development applications.

Chemical and Physical Properties

The fundamental characteristics of a compound are critical for its application in experimental settings. The following table summarizes the key computed properties of 2-(Acetylsulfanyl)propanoic acid.[\[1\]](#)

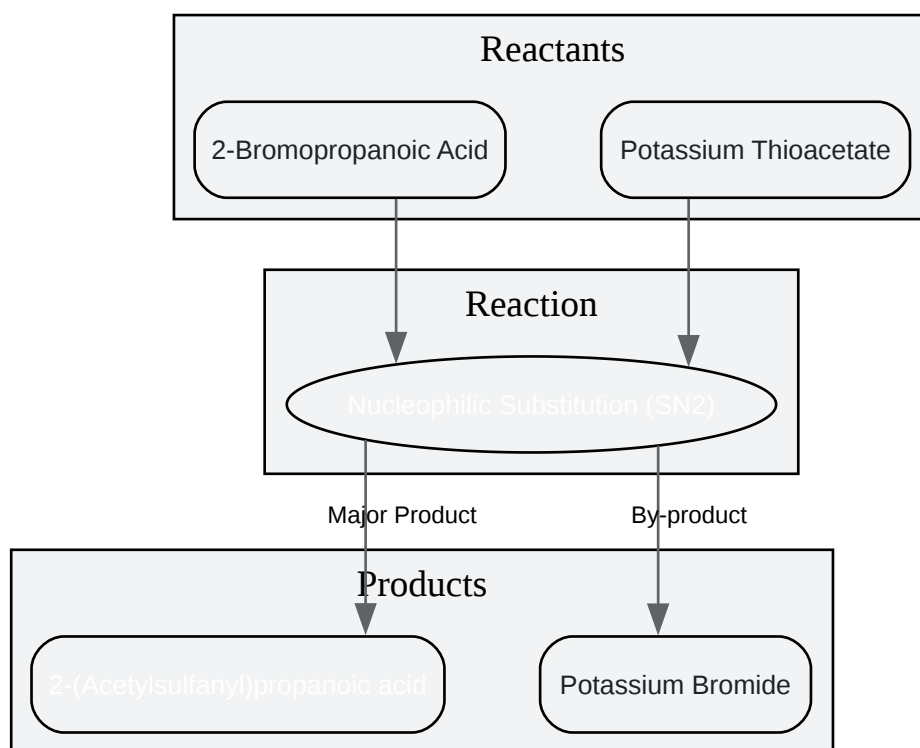
Property	Value	Source
PubChem CID	13599129	PubChem
Molecular Formula	C5H8O3S	PubChem [1]
Molecular Weight	148.18 g/mol	PubChem [1]
IUPAC Name	2-acetylsulfanylpropanoic acid	PubChem [1]
SMILES	<chem>CC(C(=O)O)SC(=O)C</chem>	PubChem [1]
InChI	InChI=1S/C5H8O3S/c1-3(5(7)8)9-4(2)6/h3H,1-2H3,(H,7,8)	PubChem [1]
XLogP3-AA	0.7	PubChem [1]
Hydrogen Bond Donor Count	1	PubChem [1]
Hydrogen Bond Acceptor Count	4	PubChem [1]
Rotatable Bond Count	3	PubChem [1]
Exact Mass	148.01941529 Da	PubChem [1]
Topological Polar Surface Area	79.7 Å ²	PubChem [1]
Complexity	132	PubChem [1]

Synthesis and Reactivity

While specific synthesis routes for 2-(Acetylsulfanyl)propanoic acid are not extensively detailed in the immediate search results, general methodologies for the synthesis of similar thioester-containing carboxylic acids can be inferred. A common approach involves the reaction of a thiol

with an activated carboxylic acid derivative or the reaction of a halo-substituted carboxylic acid with a thioacetate salt.

A plausible synthetic pathway is illustrated below:



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Caption: A potential synthetic route to 2-(Acetylsulfanyl)propanoic acid.

The reactivity of 2-(Acetylsulfanyl)propanoic acid is primarily dictated by its two functional groups: the carboxylic acid and the thioester. The carboxylic acid can undergo esterification, amidation, and reduction. The thioester is susceptible to hydrolysis, which can be catalyzed by acids or bases, to yield acetic acid and 2-mercaptopropanoic acid.

Spectral Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of a chemical compound. While a specific spectrum for 2-(Acetylsulfanyl)propanoic acid is not readily available, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds like propanoic acid.^{[2][3][4]}

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum of 2-(Acetylsulfanyl)propanoic acid is expected to show three distinct signals:

- -CH(SH)- proton: A quartet, shifted downfield due to the deshielding effects of the adjacent sulfur and carbonyl group.
- -CH₃ (propanoic acid backbone): A doublet, coupled to the adjacent methine proton.
- -C(=O)CH₃ (acetyl group): A singlet, as these protons have no adjacent protons to couple with.
- -COOH proton: A broad singlet, typically found far downfield.

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum would be expected to show five distinct signals corresponding to the five carbon atoms in different chemical environments: the two carbonyl carbons, the methine carbon, and the two methyl carbons.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum would likely exhibit characteristic absorption bands for:

- O-H stretch (carboxylic acid): A broad band in the region of 2500-3300 cm⁻¹.
- C=O stretch (carboxylic acid and thioester): Strong absorptions around 1700-1760 cm⁻¹.
- C-S stretch: A weaker absorption in the fingerprint region.

Safety and Handling

While specific toxicity data for 2-(Acetylsulfanyl)propanoic acid is not available, general precautions for handling carboxylic acids and thioesters should be observed. Propanoic acid, a related compound, is known to be corrosive and can cause severe skin burns and eye damage.^{[5][6][7]} It is also a flammable liquid.^{[6][7]}

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[6\]](#)[\[7\]](#)
- Ventilation: Use only in a well-ventilated area.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#) Store away from incompatible materials such as strong bases and oxidizing agents.

First Aid Measures:

- Inhalation: Move the person to fresh air and keep comfortable for breathing. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Remove contaminated clothing immediately and rinse the skin with plenty of water. Seek immediate medical attention.[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[6\]](#)

The following workflow outlines the standard procedure for handling a chemical spill of a compound with similar properties:

Caption: General workflow for chemical spill response.

Potential Applications in Research and Drug Development

Thioester-containing molecules are of interest in drug development for their potential as prodrugs and their involvement in various biochemical pathways. The carboxylic acid functionality allows for the conjugation of this molecule to other entities, such as peptides or targeting ligands. The thioester bond can be designed to be cleaved by specific enzymes in the

body, releasing a therapeutic agent. Further research into the biological activity of 2-(Acetylsulfanyl)propanoic acid and its derivatives could uncover novel therapeutic applications.

Conclusion

This technical guide provides a foundational understanding of 2-(Acetylsulfanyl)propanoic acid, a compound with potential utility in synthetic chemistry and biomedical research. While a comprehensive dataset for this specific molecule is not yet available, by leveraging data from its PubChem entry and analogous structures, we can establish a strong basis for its safe handling, experimental use, and future investigation. As with any chemical, a thorough review of the most current safety and handling information is paramount before commencing any experimental work.

References

- PubChem. 2-(Acetylsulfanyl)propanoic acid. [[Link](#)]
- Doc Brown's Chemistry. H-1 NMR spectrum of propanoic acid. [[Link](#)]
- Nagwa. Question Video: ¹H NMR Spectrum of Propanoic Acid. [[Link](#)]
- Filo. Does this spectra show: propanoic acid prop-2-enal propan-1-ol 2-methylpr... [[Link](#)]
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Propionic Acid. [[Link](#)]
- Penta. Safety Data Sheet: Propionic acid. [[Link](#)]

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Sources

- 1. 2-(Acetylsulfanyl)propanoic acid | C₅H₈O₃S | CID 13599129 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. low/high resolution 1H proton nmr spectrum of propanoic acid C3H6O2 CH3CH2COOH analysis interpretation of chemical shifts ppm spin spin line splitting H-1 propionic acid 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [3. nagwa.com \[nagwa.com\]](#)
- [4. Does this spectra show: propanoic acid prop-2-enal propan-1-ol 2-methylpr.. \[askfilo.com\]](#)
- [5. nj.gov \[nj.gov\]](#)
- [6. archpdfs.lps.org \[archpdfs.lps.org\]](#)
- [7. pentachemicals.eu \[pentachemicals.eu\]](#)
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